spectroscopic data for C10H7FN2O

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*3-fluoro-4-(1H-pyrazol-1-yl)benzaldehyde*
CAS No.:	*433920-88-8*
Cat. No.:	*B1340846*

Get Quote

An In-Depth Technical Guide to the Spectroscopic Characterization of C10H7FN2O Isomers: A Focus on Fluorinated Quinazolinones

Abstract

The molecular formula C10H7FN2O represents a multitude of structural isomers, a landscape of significant interest to researchers in medicinal chemistry and drug development. Among these, fluorinated quinazolinone derivatives stand out for their diverse and potent biological activities, including anticancer, anti-inflammatory, and antimicrobial properties.[1][2][3] The precise elucidation of their molecular structure is a non-negotiable prerequisite for understanding structure-activity relationships (SAR) and ensuring the integrity of pharmacological studies. This technical guide provides an in-depth exploration of the core spectroscopic techniques—Nuclear Magnetic Resonance (NMR), Mass Spectrometry (MS), Infrared (IR), and Ultraviolet-Visible (UV-Vis) spectroscopy—essential for the unambiguous characterization of these compounds. By integrating theoretical principles with field-proven experimental protocols and data interpretation strategies, this document serves as a comprehensive resource for scientists engaged in the synthesis and analysis of novel therapeutic agents.

© 2026 BenchChem. All rights reserved.

The Isomeric Landscape and the Quinazolinone Core

The formula C10H7FN2O presents a significant analytical challenge due to the large number of possible structural isomers.[4] These can range from simple substituted phenylpyridazines[5] to more complex fused heterocyclic systems. A particularly prominent and pharmacologically relevant class of isomers is the fluorinated quinazolin-4(3H)-ones.[3] Their rigid, planar structure and versatile substitution patterns make them a privileged scaffold in drug design.

For the purpose of this guide, we will focus our analysis on a representative isomer, 6-fluoro-2-(furan-2-yl)quinazolin-4(3H)-one, as a practical exemplar. The principles and workflows described herein are, however, broadly applicable to the characterization of other C10H7FN2O isomers.

Nuclear Magnetic Resonance (NMR) Spectroscopy: The Cornerstone of Structure Elucidation

NMR spectroscopy is the most powerful technique for determining the precise atomic connectivity of organic molecules. For a fluorinated compound like our target, a multi-nuclear approach involving ^{1}H, ^{13}C, and ^{19}F NMR is indispensable.

Theoretical Principles: Probing the Nuclear Environment

NMR operates on the principle that atomic nuclei with a non-zero spin (like ^{1}H, ^{13}C, and ^{19}F) behave like tiny magnets. When placed in a strong external magnetic field, they align in specific orientations. The absorption of radiofrequency (RF) energy can cause these nuclei to "flip" to a higher energy state. The precise energy required for this transition is highly sensitive to the local electronic environment of the nucleus, giving rise to the chemical shift (δ), which is the cornerstone of NMR analysis.[6] Furthermore, the magnetic influence of neighboring nuclei causes splitting of NMR signals, a phenomenon known as spin-spin coupling, which provides direct evidence of atomic connectivity.

Experimental Protocol: Acquiring High-Fidelity NMR Data

A self-validating protocol is critical for ensuring the accuracy and reproducibility of NMR data.

© 2026 BenchChem. All rights reserved.

- Sample Preparation:
  - Accurately weigh 5-10 mg of the purified C10H7FN2O sample. The purity is paramount, as impurities will complicate the spectra.
  - Dissolve the sample in ~0.6 mL of a high-purity deuterated solvent. Dimethyl sulfoxide-d_6 (DMSO-d_6) is an excellent choice for quinazolinone derivatives due to its high solubilizing power for aromatic and polar compounds.[7]
  - Add a small amount of an internal standard, typically tetramethylsilane (TMS), to define the 0 ppm reference point for both ^{1}H and ^{13}C spectra.
  - Transfer the solution to a clean, dry 5 mm NMR tube. Filtering through a small plug of glass wool can remove any particulate matter that would degrade spectral quality.
- Instrumentation & Calibration:
  - Utilize a high-field NMR spectrometer (≥400 MHz for ^{1}H) to achieve optimal signal dispersion and sensitivity.[7]
  - Before analysis, ensure the spectrometer is properly shimmed to create a homogeneous magnetic field, resulting in sharp, symmetrical peaks.
- Data Acquisition:
  - ^{1}H NMR: Acquire a standard one-dimensional proton spectrum. A relaxation delay of 1-2 seconds is typically sufficient.[7] The number of scans should be adequate to achieve a signal-to-noise ratio >100:1 for the smallest signal of interest.
  - ^{13}C NMR: Acquire a proton-decoupled ^{13}C spectrum. This technique removes ^{1}H-^{13}C coupling, simplifying the spectrum so that each unique carbon atom appears as a single line.[8] A longer acquisition time is required due to the low natural abundance of the ^{13}C isotope.
  - ^{19}F NMR: Acquire a one-dimensional fluorine spectrum. ^{19}F is a highly sensitive nucleus with a wide chemical shift range, making it an excellent probe.[9] No special internal

© 2026 BenchChem. All rights reserved.

standard is typically needed as the spectrometer's frequency lock provides a stable reference, though external references like $CFCl_3$ can be used.[10]

- 2D NMR (COSY & HSQC): For unambiguous assignment, acquiring 2D spectra is highly recommended. A ^1H-^1H COSY spectrum reveals proton-proton couplings, while a ^1H-^{13}C HSQC spectrum correlates each proton with its directly attached carbon atom.

Data Interpretation: Expected Spectra for 6-fluoro-2-(furan-2-yl)quinazolin-4(3H)-one

The combination of 1D and 2D NMR data allows for a complete assignment of the molecular structure.

Table 1: Predicted ^1H NMR Data (400 MHz, DMSO-d_6)

© 2026 BenchChem. All rights reserved.

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment	Rationale for Chemical Shift & Coupling
~12.6	br s	1H	N-H	The acidic N-H proton of the quinazolinone is typically broad and downfield.
~8.0-8.2	m	2H	H-5, Furan-H	H-5 is deshielded by the carbonyl group. Aromatic protons are typically in this region.[7][11]
~7.8-7.9	m	1H	H-7	Aromatic proton experiencing deshielding from the ring system.
~7.6-7.7	m	1H	H-8	Aromatic proton adjacent to the amide nitrogen.
~7.2-7.4	m	1H	Furan-H	Protons on the furan ring have characteristic shifts.
~6.7-6.8	dd	1H	Furan-H	The furan proton between the two heteroatoms is typically the most shielded.

Table 2: Predicted ^{13}C NMR Data (100 MHz, DMSO-d_6)

© 2026 BenchChem. All rights reserved.

Chemical Shift (δ) ppm	Assignment	Rationale for Chemical Shift
~162	C=O	The carbonyl carbon of an amide is highly deshielded.[8]
~155-160 (d)	C-6 (C-F)	The carbon directly bonded to fluorine shows a large coupling constant (^{1}JCF) and is shifted downfield.
~145-150	C-2, C-4, Furan-C	Quaternary carbons and carbons adjacent to heteroatoms appear in this region.[12]
~110-135	Aromatic & Furan CH	Aromatic and heteroaromatic carbons typically resonate in this range.

Table 3: Predicted ^{19}F NMR Data (376 MHz, DMSO-d$_6$)

Chemical Shift (δ) ppm	Multiplicity	Assignment	Rationale for Chemical Shift
-110 to -125	m	Ar-F	The chemical shift for an aromatic fluorine is characteristic and distinct from aliphatic fluorines.[10] The multiplicity arises from coupling to neighboring aromatic protons.

Mass Spectrometry (MS): Determining Molecular Weight and Fragmentation

© 2026 BenchChem. All rights reserved.

MS provides the exact molecular weight and crucial structural information through controlled fragmentation of the molecule.

Theoretical Principles: Ionization and Mass-to-Charge Ratio

In a mass spectrometer, molecules are converted into gas-phase ions. The instrument then separates these ions based on their mass-to-charge ratio (m/z). High-resolution mass spectrometry (HRMS) can determine the m/z value with enough precision to confirm the molecular formula.[13] By inducing fragmentation of the primary molecular ion, a characteristic pattern of daughter ions is produced, which acts as a molecular fingerprint.

Experimental Protocol: A Validated Approach

- Sample Preparation: Prepare a dilute solution (e.g., 1 mg/mL) of the sample in a suitable solvent like methanol or acetonitrile.
- Ionization Technique: Electrospray ionization (ESI) is the preferred method for quinazolinone derivatives. It is a soft ionization technique that typically produces the protonated molecular ion, $[M+H]^+$, with minimal initial fragmentation.[14]
- Analysis:
  - Full Scan MS: Acquire a full scan spectrum to identify the $[M+H]^+$ ion. For $C_{10}H_7FN_2O$, the expected monoisotopic mass is 190.0542 Da. The $[M+H]^+$ ion should therefore appear at m/z 191.0615.[5]
  - Tandem MS (MS/MS): Select the $[M+H]^+$ ion (m/z 191.06) and subject it to collision-induced dissociation (CID). This will fragment the ion in a reproducible manner.[15]
- Calibration: The mass spectrometer must be calibrated with a known standard across the desired mass range to ensure high mass accuracy.

Data Interpretation: Predicting the Fragmentation Pathway

© 2026 BenchChem. All rights reserved.

The fragmentation pattern in the MS/MS spectrum provides clues to the molecule's structure. For quinazolinone derivatives, common fragmentation pathways involve cleavages of the substituent groups and ring fissions. The stability of the resulting fragment ions dictates the intensity of the observed peaks.[16]

Table 4: Predicted HRMS Data for C10H7FN2O

Ion	Calculated m/z	Observed m/z	Interpretation
$[M+H]^+$	191.0615	~191.0615	Protonated molecular ion, confirms molecular weight.
$[M+Na]^+$	213.0435	~213.0435	Sodium adduct, commonly observed with ESI.[14]

Infrared (IR) and Ultraviolet-Visible (UV-Vis) Spectroscopy: Functional Group and Electronic System Analysis

IR and UV-Vis spectroscopy provide complementary information about the functional groups and the conjugated π-electron system of the molecule.

Theoretical Principles

- IR Spectroscopy: Molecules absorb infrared radiation at specific frequencies that correspond to the vibrations of their chemical bonds (e.g., stretching, bending). This allows for the identification of key functional groups.[7][17]
- UV-Vis Spectroscopy: This technique measures the absorption of UV or visible light, which causes the promotion of electrons from a ground state to a higher energy state.[18][19] The wavelength of maximum absorbance (λ_max) is characteristic of the molecule's conjugated system.[20]

Experimental Protocols

© 2026 BenchChem. All rights reserved.

- IR Spectroscopy:
  - The spectrum of the solid sample can be obtained using a KBr pellet or with an Attenuated Total Reflectance (ATR) accessory, which requires minimal sample preparation.
  - Acquire a background spectrum first, then the sample spectrum. The instrument software will automatically produce the final absorbance or transmittance spectrum.
- UV-Vis Spectroscopy:
  - Prepare a dilute solution of the compound in a UV-transparent solvent (e.g., ethanol or acetonitrile).
  - Use a matched pair of quartz cuvettes, one for the sample solution and one for a solvent blank.[18]
  - Record the spectrum over a range of approximately 200-800 nm.[21]

Data Interpretation

Table 5: Key Spectroscopic Data from IR and UV-Vis

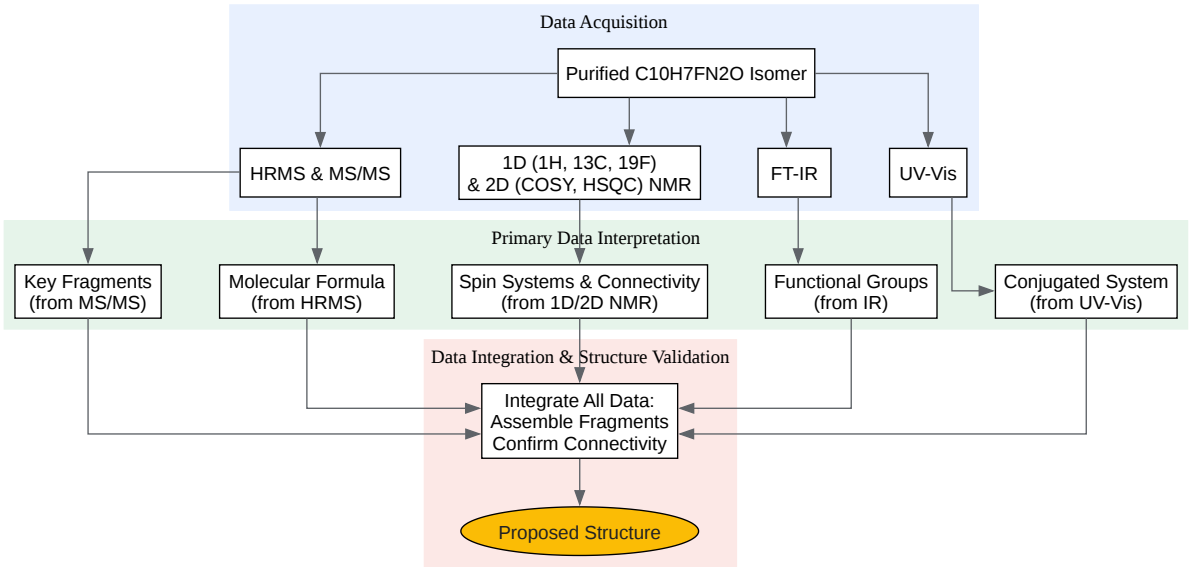
© 2026 BenchChem. All rights reserved.

Technique	Feature	Expected Value	Assignment / Interpretation
IR	N-H stretch	3100-3300 cm^{-1} (broad)	Amide N-H stretching vibration.
C-H stretch (aromatic)	3000-3100 cm^{-1}	Stretching of C-H bonds on the aromatic rings.[22]	
C=O stretch	~1680 cm^{-1} (strong)	Carbonyl stretching of the quinazolinone ring.[13][17]	
C=N / C=C stretch	1550-1650 cm^{-1}	Aromatic ring and imine stretching vibrations.[13][22]	
C-F stretch	1000-1200 cm^{-1}	Characteristic absorption for the carbon-fluorine bond.	
UV-Vis	λ_max 1	~220-250 nm	π → π* transitions of the aromatic system.[19]
λ_max 2	~300-350 nm	n → π* transition of the carbonyl group and extended conjugation.[19]	

Integrated Analysis Workflow: From Spectrum to Structure

No single technique provides all the answers. The power of spectroscopic characterization lies in the integration of data from all methods. A logical workflow ensures that all evidence is considered for a definitive structure elucidation.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Workflow for integrated spectroscopic analysis.

Conclusion

The structural characterization of a C10H7FN2O isomer, such as a fluorinated quinazolinone, is a systematic process that relies on the synergistic application of multiple spectroscopic techniques. NMR provides the detailed carbon-hydrogen framework, mass spectrometry confirms the molecular formula and reveals fragmentation patterns, IR spectroscopy identifies key functional groups, and UV-Vis spectroscopy probes the electronic nature of the conjugated system. By following the robust protocols and interpretive strategies outlined in this guide,

© 2026 BenchChem. All rights reserved.

researchers can confidently and accurately elucidate the structures of these and other novel compounds, paving the way for further investigation in the field of drug discovery.

References

- Synthesis of New Phenolic Derivatives of Quinazolin-4(3H)-One as Potential Antioxidant Agents—In Vitro Evaluation and Quantum Studies. (n.d.). MDPI. Retrieved January 12, 2026, from [Link]
- Novel Quinazolinone–Isoxazoline Hybrids: Synthesis, Spectroscopic Characterization, and DFT Mechanistic Study. (n.d.). MDPI. Retrieved January 12, 2026, from [Link]
- Synthesis, characterization, cytotoxic screening, and density functional theory studies of new derivatives of quinazolin-4(3H)-one Schiff bases. (n.d.). National Institutes of Health. Retrieved January 12, 2026, from [Link]
- IR spectrum of compound 1 [G1]. (n.d.). ResearchGate. Retrieved January 12, 2026, from [Link]
- Quinazoline Derivatives Designed as Efflux Pump Inhibitors: Molecular Modeling and Spectroscopic Studies. (2021). National Institutes of Health. Retrieved January 12, 2026, from [Link]
- The application of 19F NMR spectroscopy for the analysis of fluorinated new psychoactive substances (NPS). (n.d.). PubMed. Retrieved January 12, 2026, from [Link]
- 19F and 1H quantitative-NMR spectroscopic analysis of fluorinated third-generation synthetic cannabinoids. (n.d.). Royal Society of Chemistry. Retrieved January 12, 2026, from [Link]
- 3,4-DIHYDRO-2-FLUORO-4-OXO-3-PHENYLQUINAZOLINE. (n.d.). SpectraBase. Retrieved January 12, 2026, from [Link]
- 19F and 13C GIAO-NMR chemical shifts for the identification of perfluoro-quinoline and -isoquinoline derivatives. (n.d.). ResearchGate. Retrieved January 12, 2026, from [Link]
- 19Flourine NMR. (n.d.). University of Ottawa. Retrieved January 12, 2026, from [Link]

© 2026 BenchChem. All rights reserved.

- Certain 2-Furano-4(3H)-Quinazolinone Analogs: Synthesis, Characterization and Pharmacological Evaluation. (n.d.). ResearchGate. Retrieved January 12, 2026, from [Link]
- Synthesis, Crystal Structure, and Antifungal Activity of Quinazolinone Derivatives. (2023). MDPI. Retrieved January 12, 2026, from [Link]
- quantitative analysis of fluorinated synthetic cannabinoids us- ing 19f nuclear magnetic. (n.d.). Shippensburg University. Retrieved January 12, 2026, from [Link]
- A guide to 13C NMR chemical shift values. (2015). Compound Interest. Retrieved January 12, 2026, from [Link]
- 58897-67-9 (C10H7FN2O). (n.d.). PubChemLite. Retrieved January 12, 2026, from [Link]
- 19F Chemical Shifts and Coupling Constants. (n.d.). UC Santa Barbara. Retrieved January 12, 2026, from [Link]
- UV/Vis absorption spectrum (left, 32 μm) of 2-naphthole (C10H7OH). (n.d.). ResearchGate. Retrieved January 12, 2026, from [Link]
- NMR Spectroscopy :: 1H NMR Chemical Shifts. (n.d.). University of Wisconsin-Madison. Retrieved January 12, 2026, from [Link]
- UV-Visible Spectroscopy. (2022). Chemistry LibreTexts. Retrieved January 12, 2026, from [Link]
- Isomer Specific Spectroscopy of C10Hn, N = 8-12: Exploring Pathways to Naphthalene in Titan's Atmosphere. (2010). PubMed. Retrieved January 12, 2026, from [Link]
- Spectrally Edited 2D 13C-13C NMR Spectra Without Diagonal Ridge for Characterizing 13C-enriched Low-Temperature Carbon Materials. (n.d.). PubMed. Retrieved January 12, 2026, from [Link]
- 1H NMR Spectroscopy. (n.d.). eCampusOntario Pressbooks. Retrieved January 12, 2026, from [Link]

© 2026 BenchChem. All rights reserved.

- 1H NMR Spectrum (1D, 300 MHz, D2O, predicted) (HMDB0013744). (n.d.). Human Metabolome Database. Retrieved January 12, 2026, from [Link]
- Visible and Ultraviolet Spectroscopy. (n.d.). Michigan State University. Retrieved January 12, 2026, from [Link]
- Synthesis, characterization and biological activities of novel 2-methyl-quinazolin-4(3H)-ones. (n.d.). ResearchGate. Retrieved January 12, 2026, from [Link]
- 13C NMR Chemical Shift. (n.d.). Oregon State University. Retrieved January 12, 2026, from [Link]
- Novel quinazolinone derivatives: Synthesis and Antimicrobial Activity. (n.d.). Sciforum. Retrieved January 12, 2026, from [Link]
- Predict 13C carbon NMR spectra. (n.d.). NMRDB.org. Retrieved January 12, 2026, from [Link]
- 1H NMR Chemical Shift. (n.d.). Oregon State University. Retrieved January 12, 2026, from [Link]
- NMR Spectroscopy :: 13C NMR Chemical Shifts. (n.d.). University of Wisconsin-Madison. Retrieved January 12, 2026, from [Link]
- 1H NMR Spectrum (1D, 500 MHz, H2O, experimental) (HMDB0000262). (n.d.). Human Metabolome Database. Retrieved January 12, 2026, from [Link]
- Characterization, Synthesis, and Antimicrobial Activities of Quinazoline Derivatives and their Metal Ion Complexes. (n.d.). Oriental Journal of Chemistry. Retrieved January 12, 2026, from [Link]
- Chemical Characteristics, Synthetic Methods, and Biological Potential of Quinazoline and Quinazolinone Derivatives. (n.d.). National Institutes of Health. Retrieved January 12, 2026, from [Link]
- UV-Vis Spectroscopy: Principle, Parts, Uses, Limitations. (2023). Microbe Notes. Retrieved January 12, 2026, from [Link]

© 2026 BenchChem. All rights reserved.

- IR-Spectroscopic and X-ray-Structural Study of Vinyl-Type Carbocations in Their Carborane Salts. (2022). National Institutes of Health. Retrieved January 12, 2026, from [Link]
- Mass Spectrometry of Some Common Functional Groups. (2023). Chemistry LibreTexts. Retrieved January 12, 2026, from [Link]
- Biomolecule structure characterization in the gas phase using mass spectrometry. (n.d.). University of California, Riverside. Retrieved January 12, 2026, from [Link]
- Ion fragmentation of small molecules in mass spectrometry. (n.d.). SlideShare. Retrieved January 12, 2026, from [Link]
- Positive and negative liquid secondary ion mass spectrometry of chloro- and nitrophenylglucuronides. (n.d.). PubMed. Retrieved January 12, 2026, from [Link]
- What is UV-Vis Spectroscopy? And How Does It Apply To Conjugation?. (2016). Master Organic Chemistry. Retrieved January 12, 2026, from [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. mdpi.com [mdpi.com]
- 2. researchgate.net [researchgate.net]
- 3. Chemical Characteristics, Synthetic Methods, and Biological Potential of Quinazoline and Quinazolinone Derivatives - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Isomer specific spectroscopy of C10Hn, n = 8-12: exploring pathways to naphthalene in Titan's atmosphere - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. PubChemLite - 58897-67-9 (C10H7FN2O) [pubchemlite.lcsb.uni.lu]
- 6. 29.9 1H NMR Spectroscopy – Organic and Biochemistry Supplement to Enhanced Introductory College Chemistry [ecampusontario.pressbooks.pub]
- 7. pdf.benchchem.com [pdf.benchchem.com]

© 2026 BenchChem. All rights reserved.

- 8. compoundchem.com [compoundchem.com]
- 9. 19Flourine NMR [chem.ch.huji.ac.il]
- 10. 19F [nmr.chem.ucsb.edu]
- 11. organicchemistrydata.org [organicchemistrydata.org]
- 12. 13C NMR Chemical Shift [sites.science.oregonstate.edu]
- 13. mdpi.com [mdpi.com]
- 14. researchgate.net [researchgate.net]
- 15. uab.edu [uab.edu]
- 16. chem.libretexts.org [chem.libretexts.org]
- 17. mdpi.com [mdpi.com]
- 18. chem.libretexts.org [chem.libretexts.org]
- 19. UV-Visible Spectroscopy [www2.chemistry.msu.edu]
- 20. masterorganicchemistry.com [masterorganicchemistry.com]
- 21. microbenotes.com [microbenotes.com]
- 22. Synthesis, characterization, cytotoxic screening, and density functional theory studies of new derivatives of quinazolin-4(3H)-one Schiff bases - PMC [pmc.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [spectroscopic data for C10H7FN2O]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1340846/docs#spectroscopic-data-for-c10h7fn2o]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.